

potential biological activity of nitropyrazole-piperidine compounds

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Compound of Interest

Compound Name: 4-[(3-nitro-1H-pyrazol-1-yl)methyl]piperidine

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Technical Guide: Biological Potential & Development of Nitropyrazole-Piperidine Hybrids

Executive Summary The integration of nitropyrazole and piperidine pharmacophores represents a high-potential strategy in modern medicinal chemistry, particularly for oncology and antimicrobial drug discovery. This guide analyzes the 4-(5-Nitro-1H-pyrazol-1-yl)piperidine scaffold (CAS 2092337-63-6) and its derivatives.^[1] These hybrids leverage the electron-deficient nature of the nitropyrazole ring—capable of reductive bioactivation and hydrogen bonding—with the pharmacokinetic advantages of the piperidine ring, which enhances solubility and lysosomal trapping. This technical document outlines the structural rationale, therapeutic mechanisms, and validated experimental protocols for developing these compounds.

Structural Rationale & Pharmacophore Analysis

The synergistic potential of this hybrid scaffold stems from the distinct chemical properties of its two core components:

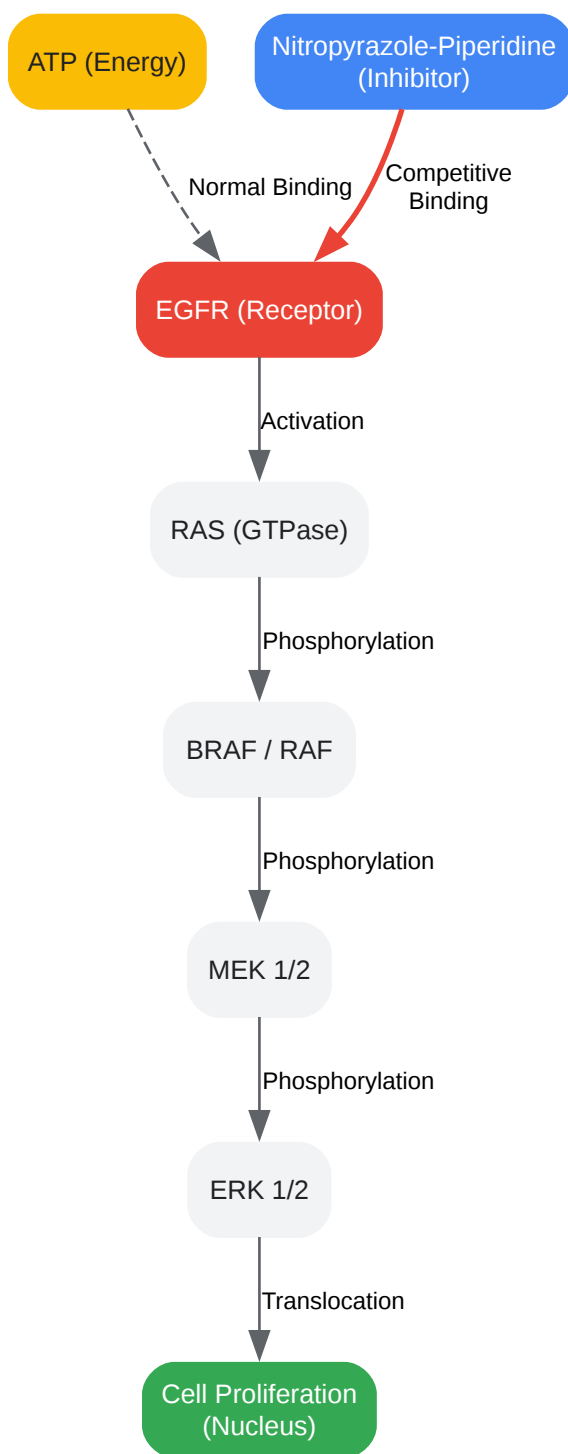
- The Nitropyrazole Core (Bioactive Warhead):

- **Electronic Character:** The nitro group (-NO₂) at the C-3, C-4, or C-5 position creates a highly electron-deficient system. This facilitates nucleophilic aromatic substitution (S_NAr) during synthesis and enables reductive bioactivation in biological systems (similar to nitrofurantoin).
- **Binding Capability:** The pyrazole nitrogens serve as hydrogen bond acceptors/donors, crucial for anchoring the molecule in enzyme active sites (e.g., Kinase ATP pockets).
- **The Piperidine Moiety (Pharmacokinetic Modulator):**
 - **Solubility:** The basic nitrogen (pK_a ~11) improves aqueous solubility at physiological pH, addressing the poor solubility often associated with pure nitro-aromatics.
 - **Targeting:** Piperidine rings are privileged structures in kinase inhibitors (e.g., Crizotinib, Ceritinib), often occupying the solvent-exposed region of the ATP binding pocket to improve selectivity.

Therapeutic Focus: Oncology (Kinase Inhibition)

Mechanism of Action: Nitropyrazole-piperidine hybrids function primarily as Type I or Type II kinase inhibitors. The nitropyrazole motif mimics the adenine ring of ATP, forming hydrogen bonds with the "hinge region" of kinases such as EGFR (Epidermal Growth Factor Receptor) and BRAF V600E. The piperidine tail extends into the ribose-binding pocket or the solvent front, stabilizing the inhibitor-enzyme complex.

Signaling Pathway & Inhibition Logic: The following diagram illustrates the interruption of the MAPK/ERK pathway by these inhibitors, preventing cancer cell proliferation.



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Caption: Competitive inhibition of EGFR/BRAF by nitropyrazole-piperidine prevents downstream MAPK signaling.

Quantitative Benchmarks (In Vitro): Researchers should target the following IC50 ranges during lead optimization, based on analogous pyrazole-piperidine scaffolds.

Cell Line	Tissue Origin	Target	Target IC50 (μM)	Reference Standard
A549	Lung (NSCLC)	EGFR	< 5.0	Erlotinib
MCF-7	Breast	Estrogen/Kinase	< 10.0	Doxorubicin
A375	Melanoma	BRAF V600E	< 1.5	Vemurafenib

Therapeutic Focus: Antimicrobial Activity[2][3][4][5][6][7][8]

Mechanism of Action: Unlike the kinase-targeting mechanism in cancer, the antimicrobial activity of nitropyrazoles relies on the nitro group (-NO₂).

- **Bioactivation:** Bacterial nitroreductases (Type I/II) reduce the nitro group into reactive nitroso (-NO) and hydroxylamine (-NHOH) intermediates.
- **DNA Damage:** These radical intermediates covalently bind to bacterial DNA, causing strand breaks and inhibiting replication.
- **Membrane Disruption:** The lipophilic piperidine tail facilitates penetration through the bacterial cell wall (peptidoglycan), increasing intracellular concentration.

Experimental Methodologies

A. Synthesis Workflow: 4-(5-Nitro-1H-pyrazol-1-yl)piperidine Core

This protocol utilizes a nucleophilic aromatic substitution (S_NAr) strategy, which is more convergent than linear synthesis.

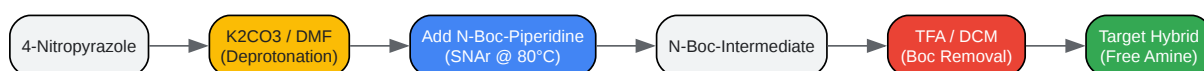
Reagents:

- 4-Nitropyrazole (1.0 equiv)

- N-Boc-4-bromopiperidine (1.2 equiv)
- Base: K_2CO_3 or Cs_2CO_3 (2.5 equiv)
- Solvent: DMF or Acetonitrile (Dry)

Protocol:

- Activation: Dissolve 4-nitropyrazole in dry DMF under N_2 atmosphere. Add K_2CO_3 and stir at RT for 30 min to generate the pyrazolate anion.
- Coupling: Add N-Boc-4-bromopiperidine dropwise. Heat the mixture to $80^\circ C$ for 12–16 hours.
- Monitoring: Monitor via TLC (Ethyl Acetate:Hexane 1:1). Look for the disappearance of the pyrazole spot.
- Workup: Pour into ice water. Extract with Ethyl Acetate (3x). Wash organic layer with brine, dry over Na_2SO_4 , and concentrate.
- Deprotection: Treat the N-Boc intermediate with TFA/DCM (1:4) at $0^\circ C$ for 2 hours to yield the free piperidine amine.



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Caption: Convergent synthesis route for the nitropyrazole-piperidine hybrid core via SNAr.

B. In Vitro Validation: MTT Cell Viability Assay

To ensure reproducibility, this protocol includes specific controls for solubility issues common with heterocyclic compounds.

- Seeding: Plate A549 or MCF-7 cells (5,000 cells/well) in 96-well plates. Incubate for 24h to allow attachment.

- Compound Prep: Dissolve the nitropyrazole-piperidine hybrid in DMSO (Stock: 10 mM). Prepare serial dilutions in culture medium (Final DMSO < 0.1%).
 - Critical Step: Ensure the piperidine salt form is fully solubilized; sonicate if necessary.
- Treatment: Add 100 µL of diluted compound to wells. Include Positive Control (Erlotinib) and Vehicle Control (0.1% DMSO). Incubate for 48h or 72h.
- Development: Add 10 µL MTT reagent (5 mg/mL). Incubate for 4h at 37°C.
- Solubilization: Remove media carefully. Add 100 µL DMSO to dissolve formazan crystals.
- Readout: Measure absorbance at 570 nm (Reference: 630 nm). Calculate IC50 using non-linear regression (GraphPad Prism).

References

- Bekhit, A. A., et al. (2015). Pyrazoles as promising scaffold for the synthesis of anti-inflammatory and analgesic agents: A review. Mini-Reviews in Medicinal Chemistry. Retrieved from [\[Link\]](#)
- Zhang, L., et al. (2023). Antiproliferative Activity of New Pyrazole-4-sulfonamide Derivatives: Synthesis and Biological Evaluation. ACS Omega. Retrieved from [\[Link\]](#)
- Nitulescu, G. M., et al. (2013). Synthesis and anticancer activity of some new pyrazole derivatives. International Journal of Molecular Sciences. Retrieved from [\[Link\]](#)
- Lv, M., et al. (2023). Novel Sulfonamide Derivatives Containing a Piperidine Moiety as New Bactericide Leads. Molecules. Retrieved from [\[Link\]](#)

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